

A Comparative Guide to Analytical Methods for Quantifying Methyl 6-Bromopicolinate

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Compound of Interest

Compound Name: Methyl 6-bromopicolinate

Cat. No.: B1355233

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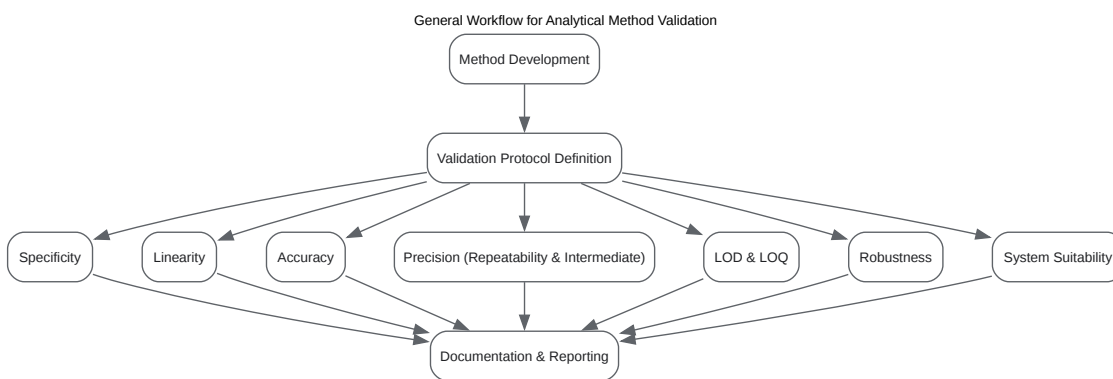
This guide provides a comprehensive comparison of three common analytical techniques for the quantification of **methyl 6-bromopicolinate**: High-Performance Liquid Chromatography with UV detection (HPLC-UV), Ultra-Performance Liquid Chromatography-Tandem Mass Spectrometry (UPLC-MS/MS), and Gas Chromatography-Mass Spectrometry (GC-MS). The selection of an appropriate analytical method is critical for accurate and reliable results in research, development, and quality control. This document presents a side-by-side comparison of these methods, supported by typical performance data from related compounds and detailed experimental protocols to inform your selection.

Data Presentation: Performance Comparison of Analytical Methods

The following table summarizes the typical performance characteristics for the quantification of **methyl 6-bromopicolinate** or structurally similar compounds using HPLC-UV, UPLC-MS/MS, and GC-MS. These values are representative and may vary depending on the specific instrumentation and experimental conditions.

Validation Parameter	HPLC-UV	UPLC-MS/MS	GC-MS
Linearity (Correlation Coefficient, r^2)	> 0.999[1][2]	> 0.99[3][4]	> 0.999[5]
Linear Range	0.5 - 50 $\mu\text{g/mL}$ [1][6]	0.005 - 1000 ng/mL [3][4]	0.1 - 20 mg/L (for bromide)[5]
Accuracy (% Recovery)	90 - 104%[2][7]	89 - 120%[3][8]	97 - 103%[5]
Precision (% RSD)	< 6%[2][9]	< 12%[3][8]	< 15%
Limit of Detection (LOD)	0.1 - 0.5 $\mu\text{g/mL}$ [1][7]	0.001 - 0.1 ng/mL [3]	0.01 - 1.65 ng/g [10]
Limit of Quantification (LOQ)	0.2 - 1.0 $\mu\text{g/mL}$ [1][7]	0.005 - 0.5 ng/mL [3]	0.05 - 2.78 ng/g [10]

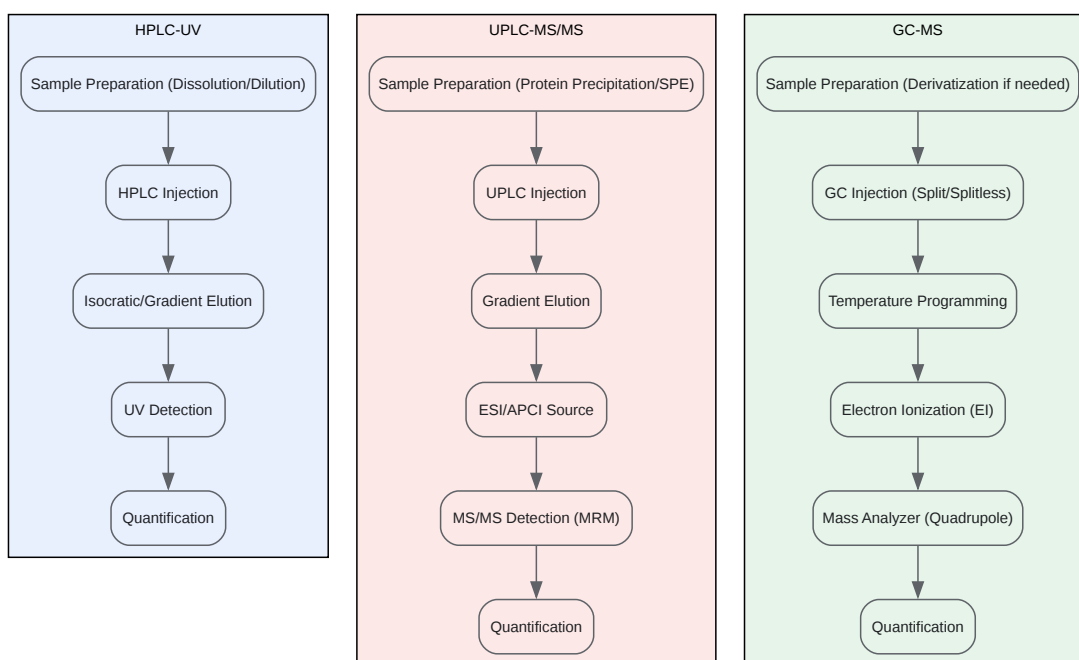
Mandatory Visualization



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A generalized workflow for analytical method validation.

Comparative Experimental Workflows



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